

Quantitative analysis of Formetanate residues using Formetanate-d6, HCl

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Compound of Interest

Compound Name: Formetanate-d6, Hydrochloride

CAS No.: 1185240-24-7

Cat. No.: B562844

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An Application Note for the Quantitative Analysis of Formetanate Residues using a Stable Isotope Dilution Assay with Formetanate-d6, HCl by LC-MS/MS

Introduction: The Rationale for Precision in Formetanate Analysis

Formetanate hydrochloride is a potent N-methyl carbamate insecticide and acaricide used to control mites and insects on a variety of agricultural commodities, including fruits and alfalfa.[1][2][3] As with many carbamates, its mode of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical to nerve function in both insects and mammals.[1][4][5] This mode of action underscores the importance of monitoring its residues in food products to ensure consumer safety and adherence to regulatory Maximum Residue Limits (MRLs).

The quantitative analysis of pesticide residues in complex food matrices presents significant analytical challenges, primarily due to matrix effects—the suppression or enhancement of the analyte signal by co-eluting matrix components. To overcome this, the gold standard is the use of a stable isotope-labeled internal standard (SIL-IS) in a stable isotope dilution assay (SIDA). The SIL-IS, in this case, Formetanate-d6, is chemically identical to the target analyte,

Formetanate, ensuring it co-elutes chromatographically and experiences identical ionization effects in the mass spectrometer source.^[6] Its mass difference allows for independent detection by the mass spectrometer. By adding a known concentration of Formetanate-d6 to the sample at the beginning of the extraction process, any loss of analyte during sample preparation or any matrix-induced signal variation is corrected for, leading to superior accuracy and precision.^[6]

This application note details a robust and validated method for the quantification of Formetanate residues using Formetanate-d6, HCl as an internal standard, employing a modified QuEChERS sample preparation protocol and analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

Standards and Chemicals

- Analytical Standard: Formetanate hydrochloride (≥98% purity), CAS: 23422-53-9.^[7]^[8]
- Internal Standard: **Formetanate-d6, Hydrochloride** (≥98% purity, 99% isotopic purity), CAS: 1185240-24-7.^[9]
- Solvents: LC-MS grade acetonitrile, methanol, and water.
- Reagents: LC-MS grade formic acid, ammonium formate, anhydrous magnesium sulfate (MgSO₄), sodium chloride (NaCl), sodium citrate, and disodium citrate sesquihydrate.
- QuEChERS d-SPE: Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and anhydrous MgSO₄. For matrices with high pigment content (e.g., spinach), graphitized carbon black (GCB) may be included.

Equipment

- High-performance liquid chromatography (HPLC) or Ultra-high performance liquid chromatography (UHPLC) system.
- Tandem mass spectrometer (triple quadrupole) with an electrospray ionization (ESI) source.
- High-speed centrifuge capable of >4000 x g.

- Homogenizer (e.g., Polytron, blender).
- Analytical balance (4 decimal places).
- Calibrated pipettes and volumetric flasks.
- Vortex mixer.
- Syringe filters (0.22 μm , PTFE or other suitable material).

Standard Preparation

Causality Statement: Accurate standard preparation is the foundation of quantitative analysis. Stock solutions are prepared in a non-volatile solvent where the analyte is stable, like methanol, to prevent concentration changes. Working standards are diluted in the mobile phase starting composition to ensure peak shape integrity during chromatography.

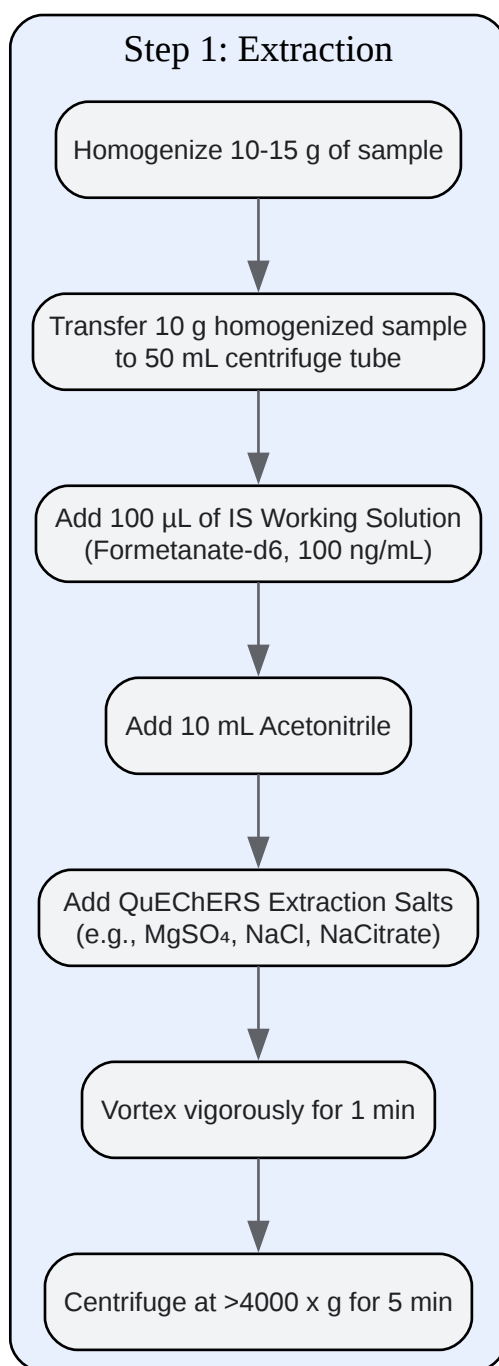
- Primary Stock Solutions (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 10 mg of Formetanate HCl and Formetanate-d6, HCl into separate 10 mL volumetric flasks.
 - Dissolve and bring to volume with methanol. Sonicate briefly if necessary. These stocks are stable for at least 6 months when stored at -20°C .
- Intermediate Stock Solutions (10 $\mu\text{g/mL}$):
 - Pipette 100 μL of each 1000 $\mu\text{g/mL}$ primary stock solution into separate 10 mL volumetric flasks.
 - Dilute to volume with methanol.
- Internal Standard (IS) Working Solution (100 ng/mL):
 - Pipette 100 μL of the 10 $\mu\text{g/mL}$ Formetanate-d6 intermediate stock into a 10 mL volumetric flask.

- Dilute to volume with 90:10 water:acetonitrile. This solution is used to spike all samples, blanks, and calibration standards.
- Calibration Curve Standards (0.1 - 50 ng/mL):
 - Prepare a series of calibration standards by serial dilution of the 10 µg/mL Formetanate intermediate stock solution into a suitable solvent (e.g., 90:10 water:acetonitrile).
 - Spike each calibration standard with the IS Working Solution to achieve a final constant concentration of 10 ng/mL of Formetanate-d6.

Sample Preparation: QuEChERS Protocol

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach that combines extraction and cleanup into a simple, two-step process, making it ideal for multi-residue analysis in complex matrices like fruits and vegetables.^{[10][11][12]} The use of acetonitrile ensures efficient extraction of moderately polar pesticides like Formetanate while minimizing the co-extraction of non-polar interferences like lipids.^[13] The subsequent salting-out step with MgSO₄ and other salts removes water from the acetonitrile phase, inducing phase separation and driving the analytes into the organic layer.^[11]

Extraction Workflow



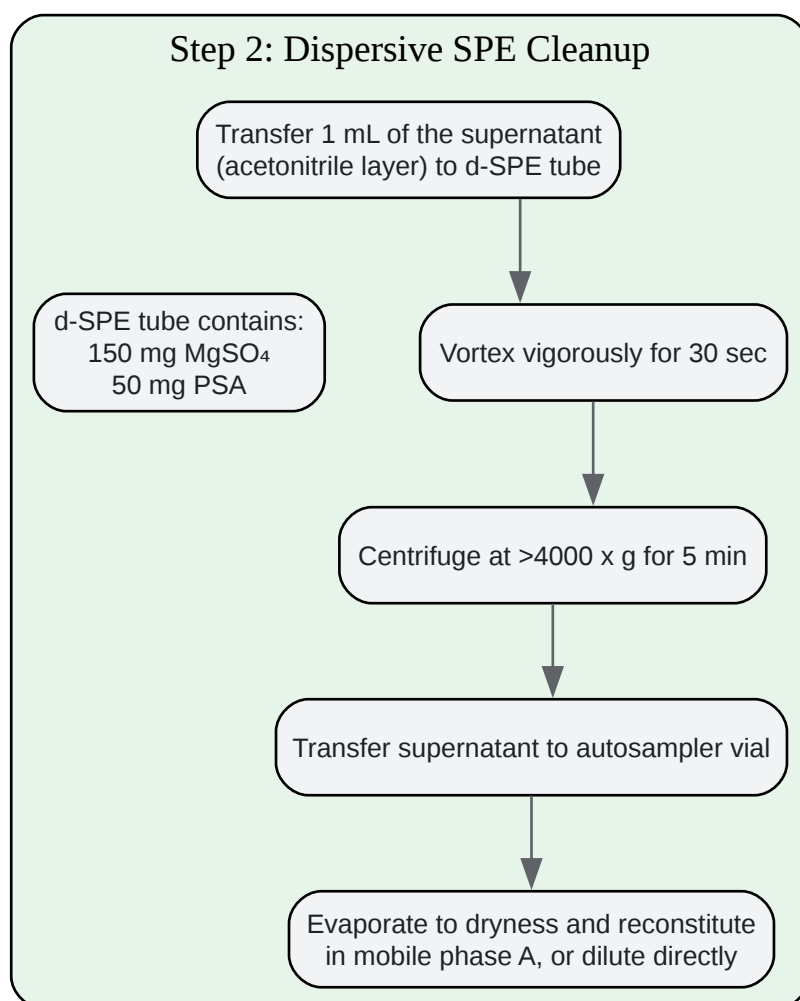
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Caption: QuEChERS Extraction Workflow Diagram.

Dispersive SPE (d-SPE) Cleanup

The d-SPE step is critical for removing matrix components that can interfere with LC-MS/MS analysis.[10]

- Primary Secondary Amine (PSA): This sorbent removes organic acids, sugars, and some lipids.
- Magnesium Sulfate (MgSO_4): Removes any remaining water from the acetonitrile extract.
- Graphitized Carbon Black (GCB): Used for highly pigmented samples to remove chlorophyll and carotenoids. Caution: GCB can retain planar molecules, so its use should be validated for potential loss of Formetanate.



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Caption: Dispersive SPE Cleanup Workflow.

LC-MS/MS Instrumentation and Conditions

Causality Statement: Chromatographic separation is essential to resolve Formetanate from matrix interferences before detection. Reversed-phase chromatography is selected due to the polarity of Formetanate. A gradient elution is used to ensure sharp peak shapes and efficient elution. For detection, electrospray ionization in positive mode (ESI+) is chosen because the Formetanate structure contains basic nitrogen atoms that are readily protonated. Multiple Reaction Monitoring (MRM) is used for its superior selectivity and sensitivity, monitoring specific precursor-to-product ion transitions.

Parameter	Condition
LC System	UHPLC System
Column	C18 Reversed-Phase Column (e.g., 100 x 2.1 mm, 1.8 µm particle size)
Mobile Phase A	Water with 0.1% Formic Acid and 5 mM Ammonium Formate
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start at 10% B, hold for 0.5 min; linear ramp to 95% B over 5 min; hold for 2 min; return to 10% B and equilibrate for 2.5 min.
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization, Positive (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temp.	400 °C
Desolvation Gas Flow	800 L/hr

MRM Transitions

The selection of MRM transitions is based on the fragmentation of the protonated parent molecule ($[M+H]^+$). At least two transitions are monitored per analyte for confident identification and quantification, as recommended by regulatory guidelines like SANTE/11312/2021.[\[14\]](#)[\[15\]](#)

Compound	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV) - Quant	Collision Energy (eV) - Qual
Formetanate	222.1	72.1	165.1	15	10
Formetanate-d6	228.1	78.1	171.1	15	10

Method Validation

The analytical method must be validated to demonstrate its fitness for purpose. Validation experiments should be performed in accordance with internationally recognized guidelines, such as those from the EPA or the European Commission (SANTE).[\[14\]](#)[\[16\]](#)[\[17\]](#)

Validation Parameters

- **Linearity:** A calibration curve (0.1 - 50 ng/mL) should be prepared in solvent and in a matrix extract to assess linearity and matrix effects. A correlation coefficient (r^2) > 0.99 is expected.
- **Accuracy (Recovery):** Determined by spiking blank matrix samples at low, medium, and high concentration levels (n=5 for each level). Mean recoveries should be within 70-120%.[\[18\]](#)[\[19\]](#)
- **Precision (Repeatability):** Expressed as the relative standard deviation (RSD) of replicate recovery measurements. RSD should be $\leq 20\%$.
- **Limit of Quantification (LOQ):** The lowest concentration at which the method is validated with acceptable accuracy and precision. For Formetanate, an LOQ of ≤ 0.01 mg/kg (10 ng/g) is typically achievable and required by many regulatory bodies.[\[19\]](#)[\[20\]](#)
- **Limit of Detection (LOD):** The lowest concentration of analyte that can be reliably detected. Typically estimated as a signal-to-noise ratio of ≥ 3 .
- **Specificity:** Assessed by analyzing at least five different blank matrix samples to ensure no interferences are observed at the retention time of the analytes.

Representative Validation Data (Example in Apple Matrix)

Parameter	Result
Linearity (r^2)	> 0.995 (Matrix-matched curve)
LOQ	0.01 mg/kg
LOD	0.003 mg/kg
Accuracy & Precision	
Spike Level	Mean Recovery % (n=5)
0.01 mg/kg (LOQ)	95%
0.10 mg/kg	102%
0.50 mg/kg	99%

Data Analysis and Calculation

The concentration of Formetanate in a sample is calculated using the internal standard calibration. The ratio of the peak area of the Formetanate quantifier ion to the peak area of the Formetanate-d6 quantifier ion is plotted against the concentration of the Formetanate calibration standards.

The concentration of Formetanate in the original sample (in mg/kg) is calculated using the following formula:

$$\text{Concentration (mg/kg)} = (C_{\text{calc}} \times V_{\text{final}}) / W_{\text{sample}}$$

Where:

- C_{calc} = Concentration calculated from the calibration curve (ng/mL)
- V_{final} = Final volume of the sample extract (mL)
- W_{sample} = Weight of the initial sample (g)

Conclusion

This application note presents a highly selective, sensitive, and robust LC-MS/MS method for the quantitative analysis of Formetanate residues in complex food matrices. The implementation of a stable isotope-labeled internal standard (Formetanate-d6) coupled with a streamlined QuEChERS sample preparation protocol effectively mitigates matrix effects and ensures high data quality. The method demonstrates excellent performance characteristics that meet the stringent requirements of regulatory guidelines for pesticide residue analysis, making it an invaluable tool for food safety monitoring and risk assessment.

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